Technical Monograph: 2-Bromo-3'-methoxyacetophenone (CAS 5000-65-7)

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Compound of Interest	
Compound Name:	*2-Bromo-3-methoxyphenacyl bromide*
CAS No.:	*1427431-36-4*
Cat. No.:	*B3039974*

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Executive Summary & Chemical Identity[1][2]

2-Bromo-3'-methoxyacetophenone (CAS 5000-65-7) is a specialized phenacyl bromide derivative utilized primarily as a high-reactivity electrophile in bioanalytical chemistry and heterocyclic synthesis. While often colloquially referred to as **2-Bromo-3-methoxyphenacyl bromide**, it is crucial to clarify the nomenclature to prevent structural errors: the "2-Bromo" designation refers to the

-carbon of the ethanone chain, not a ring substitution.

This compound serves two critical functions in modern drug development:

- Metabolite Stabilization: It acts as a "trapping agent" for unstable thiol-containing metabolites (e.g., the active metabolite of Clopidogrel) in pharmacokinetic studies.
- Chromatographic Derivatization: It converts UV-transparent carboxylic acids (fatty acids) into UV-absorbing esters, enabling detection via standard HPLC-UV/Vis systems.

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Chemical Specifications

Property	Specification
IUPAC Name	2-Bromo-1-(3-methoxyphenyl)ethan-1-one
Common Synonyms	3'-Methoxyphenacyl bromide; m-Methoxyphenacyl bromide
CAS Number	5000-65-7
Molecular Formula	$C_9H_9BrO_2$
Molecular Weight	229.07 g/mol
Appearance	White to off-white crystalline powder
Melting Point	60–64 °C
Solubility	Soluble in Methanol, Acetonitrile, Chloroform; Insoluble in Water
Reactivity Profile	Potent Lachrymator; Strong Alkylating Agent (S_N2)

Core Applications & Mechanisms

A. Bioanalysis: Thiol Metabolite Trapping (The Clopidogrel Protocol)

In drug metabolism and pharmacokinetics (DMPK), certain prodrugs (like Clopidogrel/Plavix) are metabolized into active forms containing free thiol (-SH) groups. These thiols are notoriously unstable ex vivo, rapidly dimerizing to disulfides or reacting with plasma proteins.

CAS 5000-65-7 is employed to alkylate these thiols immediately upon blood collection. The phenacyl bromide moiety undergoes a rapid S_N2 reaction with the thiol nucleophile, "locking" the metabolite into a stable thioether derivative that can be quantified via LC-MS/MS.

Mechanism: The sulfur atom of the metabolite attacks the

-carbon of the reagent, displacing the bromide ion. The resulting thioether is chemically stable and retains the distinct mass signature required for analysis.

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B. Analytical Chemistry: Fatty Acid Derivatization

Fatty acids lack chromophores, making them invisible to standard UV detectors. 2-Bromo-3'-methoxyacetophenone reacts with the carboxylate group of fatty acids (in the presence of a base like triethylamine) to form phenacyl esters. These esters absorb strongly at 254 nm, lowering the limit of detection (LOD) significantly.

Visualization: Reaction Logic

The following diagram illustrates the dual-pathway utility of this compound in both bioanalysis (Thiol Trapping) and chromatography (Carboxyl Derivatization).

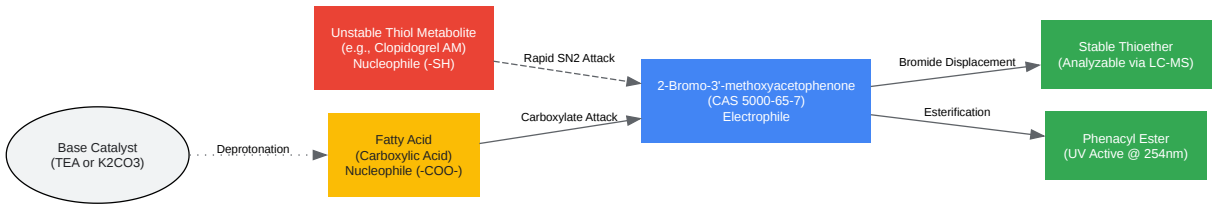

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Figure 1: Mechanistic pathways for thiol stabilization and fatty acid labeling using CAS 5000-65-7.

Experimental Protocols

Protocol A: Synthesis of 2-Bromo-3'-methoxyacetophenone

Context: While commercially available, in-house synthesis may be required for deuterated analogs or specific purity needs. Safety: This reaction produces HBr gas and the product is a lachrymator. Work exclusively in a fume hood.

Reagents:

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- 3'-Methoxyacetophenone (1.0 eq)
- Bromine (Br_2) (1.05 eq)
- Glacial Acetic Acid or Chloroform (Solvent)
- Aluminum Chloride ($AlCl_3$) - Optional catalyst for rate enhancement

Step-by-Step Methodology:

- Dissolution: Dissolve 10g of 3'-methoxyacetophenone in 50 mL of chloroform (or glacial acetic acid) in a 3-neck round-bottom flask equipped with a dropping funnel and a drying tube.
- Cooling: Cool the solution to 0°C using an ice-salt bath. Control of temperature is vital to prevent poly-bromination.
- Bromination: Add Bromine (dropwise) over 30–45 minutes. The solution will initially turn red-orange and slowly fade as Br_2 is consumed.
  - Note: If the reaction stalls (color persists), allow the temperature to rise to 10°C briefly.
- Quenching: Once the bromine color disappears, pour the mixture into 200 mL of ice-water.
- Extraction: Separate the organic layer.[1] Wash sequentially with:
  - Saturated $NaHCO_3$ (to remove acid traces).
  - Brine.
- Purification: Dry over anhydrous $MgSO_4$, filter, and concentrate in vacuo. Recrystallize the residue from ethanol/hexane to yield white needles.

Protocol B: Derivatization of Fatty Acids for HPLC

Context: Pre-column labeling of Stearic/Linoleic acid.

- Preparation: Mix 100 µL of fatty acid sample (in acetone) with 100 µL of CAS 5000-65-7 solution (10 mg/mL in acetone).

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- Catalysis: Add 50 µL of Triethylamine (TEA).
- Incubation: Seal the vial and heat at 60°C for 30 minutes.
- Termination: Cool to room temperature and add 20 µL of acetic acid to neutralize excess TEA.
- Analysis: Inject directly into an RP-C18 HPLC column (Detection: UV 254 nm).

Synthesis Workflow Diagram

The following diagram details the critical path for synthesizing the core material, highlighting the specific purification steps required to ensure high-grade reagent quality.

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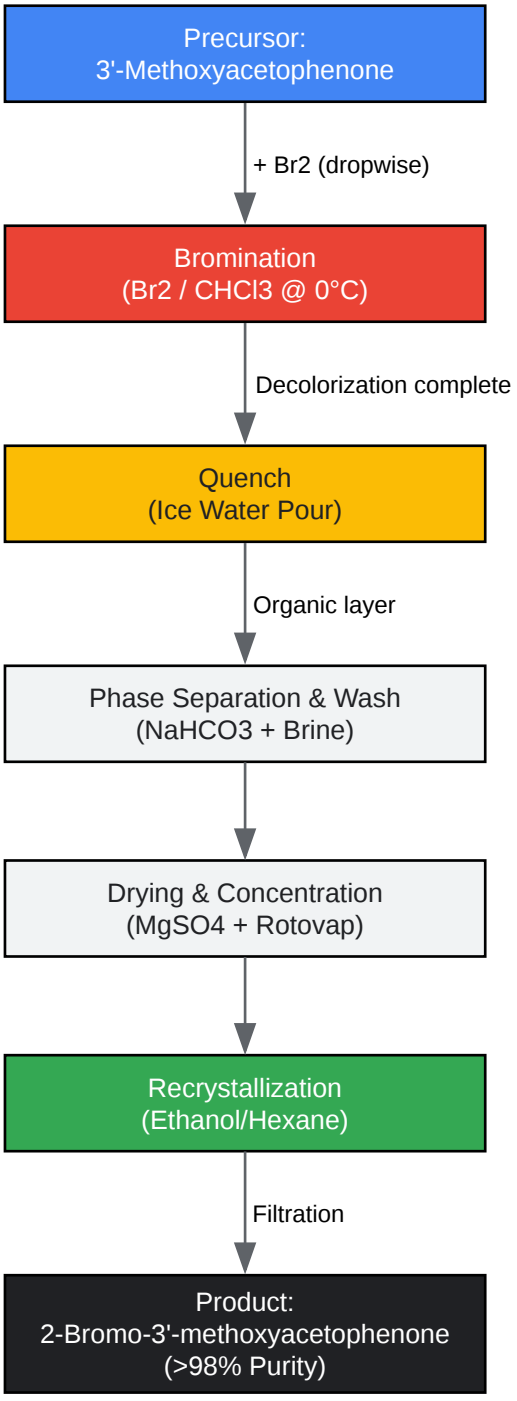

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Figure 2: Step-by-step synthesis and purification workflow for CAS 5000-65-7.

Safety & Handling (Lachrymator Warning)

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Critical Safety Notice: Phenacyl bromides are historically related to tear gas agents. CAS 5000-65-7 is a potent lachrymator and skin irritant.

- Engineering Controls: All weighing and transfer operations must occur inside a certified chemical fume hood.
- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat are mandatory.
- Decontamination: Spills should be treated with a dilute solution of ammonia or sodium thiosulfate to degrade the alkyl bromide functionality before cleaning.

References

- National Institutes of Health (PubChem). (2025). Compound Summary: 2-Bromo-1-(3-methoxyphenyl)ethan-1-one. Retrieved from [Link]

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Sources

- 1. 1-(4-BroMo-3-Methoxyphenyl)ethanone synthesis - chemicalbook [chemicalbook.com]
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